

Long-term storage conditions for 1,4-DPCA powder

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Compound of Interest

Compound Name: 1,4-DPCA

Cat. No.: B15086819

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This guide provides researchers, scientists, and drug development professionals with detailed information on the long-term storage, handling, and stability verification of **1,4-DPCA** (4-oxo-1,4-dihydro-1,10-phenanthroline-3-carboxylic acid) powder.

Frequently Asked Questions (FAQs)

Q1: What is the full chemical name and CAS number for **1,4-DPCA**?

A1: The full chemical name is 4-oxo-1,4-dihydro-1,10-phenanthroline-3-carboxylic acid.^[1] Its CAS Number is 331830-20-7.^[2]

Q2: What are the recommended long-term storage conditions for **1,4-DPCA** powder?

A2: For long-term storage (months to years), **1,4-DPCA** powder should be stored at -20°C in a dry and dark environment.^[1] Storing the powder under these conditions can provide a shelf life of over two years.^[1]

Q3: Can I store **1,4-DPCA** powder at 4°C?

A3: Yes, storage at 0-4°C is suitable for short-term use, typically for days to weeks.^[1] For periods longer than a few weeks, transferring the powder to -20°C is recommended to ensure stability.^[3]

Q4: My **1,4-DPCA** powder was shipped at ambient temperature. Is it still viable?

A4: Yes. The compound is considered stable enough for shipping under ambient temperatures for a few weeks, including time spent in customs.[1] Upon receipt, it should be immediately transferred to the recommended long-term storage conditions.

Q5: How should I handle the **1,4-DPCA** powder upon opening?

A5: It is recommended to handle the powder in a controlled environment. Since the compound is a crystalline solid, care should be taken to avoid generating dust. Use appropriate personal protective equipment (PPE) as outlined in the product's Safety Data Sheet (SDS).

Q6: What solvents can be used to dissolve **1,4-DPCA**?

A6: **1,4-DPCA** is soluble in DMSO (Dimethyl sulfoxide).[1] Some suppliers note solubility in DMF (Dimethylformamide) as well.[2] When using DMSO, it is critical to use a fresh, anhydrous grade, as the compound's solubility can be significantly impacted by hygroscopic (water-absorbing) DMSO.[3]

Storage Conditions Summary

Parameter	Short-Term Storage (Days to Weeks)	Long-Term Storage (Months to Years)	Shipping / Handling
Temperature	0°C to 4°C[1]	-20°C[1][3]	Ambient Temperature[1]
Environment	Dry, protected from light[1]	Dry, protected from light[1]	N/A
Shelf Life	Not specified, short duration	> 2 years[1][3]	Stable for a few weeks[1]

Troubleshooting Guide

Issue 1: The **1,4-DPCA** powder has changed color or appearance.

- Possible Cause: This may indicate degradation due to improper storage, such as exposure to light, moisture, or elevated temperatures.

- Recommended Action:
 - Do not use the powder in a critical experiment.
 - If possible, perform a purity check using an appropriate analytical method (see Experimental Protocols below).
 - If a purity check is not feasible, it is safest to discard the powder and use a new, properly stored batch.

Issue 2: Poor solubility or precipitation in fresh, anhydrous DMSO.

- Possible Cause 1: The concentration being prepared is too high. Check the manufacturer's solubility data, which is often around 3-12.5 mg/mL.[\[2\]](#)[\[3\]](#)
- Possible Cause 2: The powder may have degraded into less soluble byproducts.
- Recommended Action:
 - Verify the concentration and solvent volume calculations.
 - Gentle warming or sonication can be used to aid dissolution.[\[3\]](#)
 - If solubility issues persist with fresh solvent and correct concentrations, consider performing a quality control check as outlined in the protocol below.

Issue 3: Inconsistent or unexpected experimental results.

- Possible Cause: The activity of the **1,4-DPCA** may be compromised due to degradation during long-term storage. As an inhibitor of prolyl 4-hydroxylase, its primary function is to stabilize HIF-1 α protein.[\[4\]](#)[\[5\]](#)
- Recommended Action:
 - Review storage history and handling procedures.
 - Run a positive control with a fresh batch of **1,4-DPCA**, if available.

- Perform the "Functional Activity Check" protocol below to verify the compound's biological activity.

Experimental Protocols

Protocol 1: Purity Assessment by High-Performance Liquid Chromatography (HPLC)

This protocol provides a general method to assess the purity of a **1,4-DPCA** powder sample and detect potential degradation products.

Methodology:

- Standard Preparation: Accurately weigh and dissolve a reference standard of **1,4-DPCA** (from a new, unopened vial) in anhydrous DMSO to create a stock solution of 1 mg/mL.
- Sample Preparation: Prepare a 1 mg/mL solution of the **1,4-DPCA** powder in question using the same lot of anhydrous DMSO.
- HPLC System:
 - Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm).
 - Mobile Phase A: 0.1% Formic Acid in Water.
 - Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
 - Gradient: A linear gradient from 5% B to 95% B over 20 minutes.
 - Flow Rate: 1.0 mL/min.
 - Detection: UV detector at a wavelength relevant to **1,4-DPCA**'s absorbance peaks (e.g., 261 nm or 332 nm).[2]
 - Injection Volume: 10 µL.
- Procedure: a. Equilibrate the column with the initial mobile phase conditions. b. Inject the standard solution and record the chromatogram and retention time of the main peak. c. Inject

the sample solution and record the chromatogram.

- **Data Analysis:** Compare the chromatogram of the stored sample to the reference standard. The appearance of significant additional peaks or a decrease in the main peak's area percentage suggests degradation.

Protocol 2: Functional Activity Check via HIF-1 α Stabilization Assay

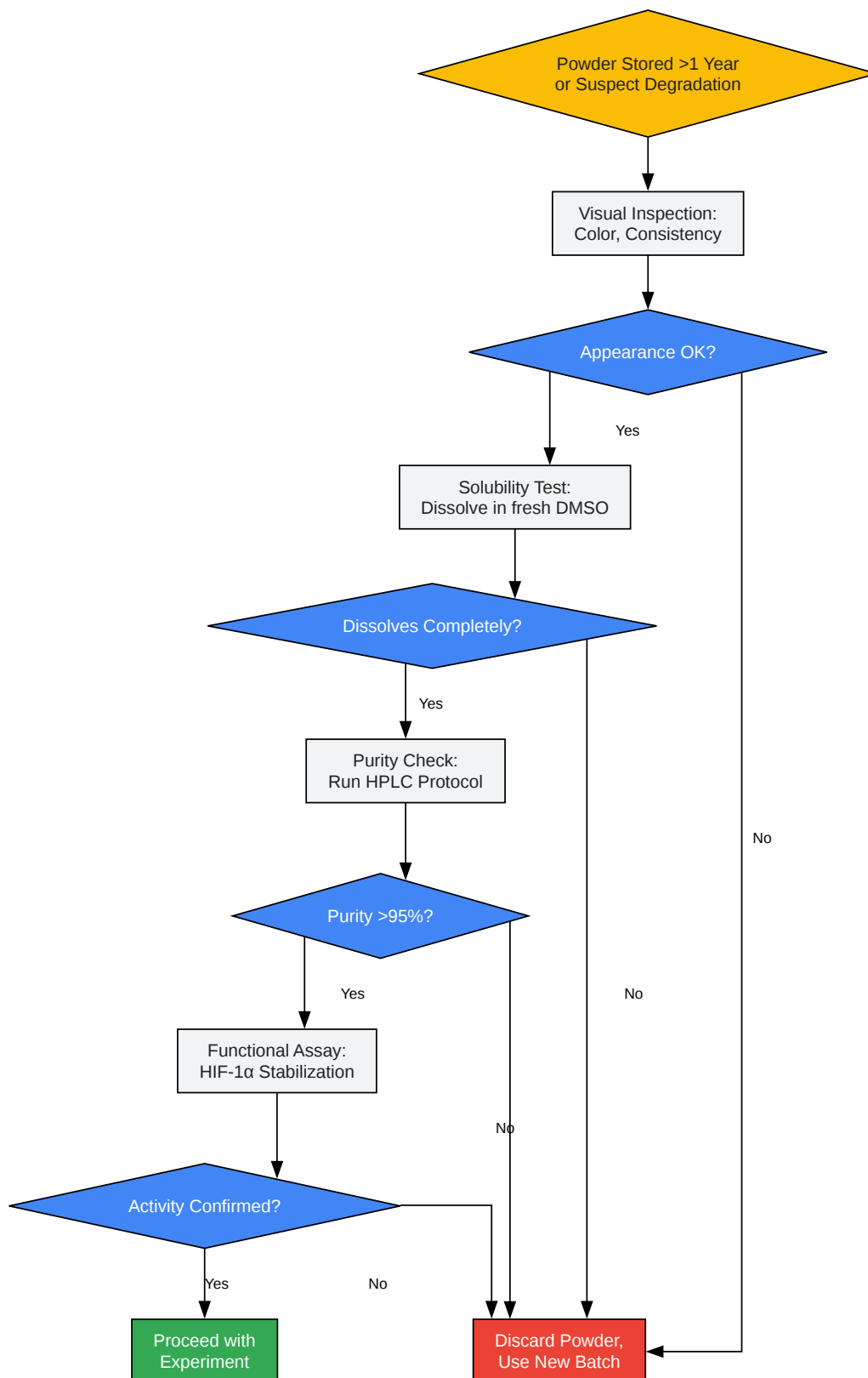
This cell-based assay verifies the biological activity of **1,4-DPCA** by measuring its ability to stabilize HIF-1 α protein.

Methodology:

- **Cell Culture:** Culture a suitable cell line (e.g., breast cancer cells like MDA-MB-231, which are known to respond to **1,4-DPCA**) under standard conditions.
- **Treatment:**
 - Prepare a stock solution of your test **1,4-DPCA** and a positive control (fresh **1,4-DPCA**) in DMSO.
 - Treat cells with a vehicle control (DMSO), the test **1,4-DPCA** (e.g., at 10-20 μ M), and the positive control **1,4-DPCA** for 24 hours.
- **Protein Extraction:** After treatment, wash the cells with PBS and lyse them using a suitable lysis buffer containing protease inhibitors.
- **Western Blotting:** a. Determine the protein concentration of each lysate. b. Separate equal amounts of protein from each sample via SDS-PAGE. c. Transfer the proteins to a PVDF membrane. d. Block the membrane and probe with a primary antibody against HIF-1 α . e. Use an antibody against a housekeeping protein (e.g., β -actin or GAPDH) as a loading control. f. Incubate with an appropriate secondary antibody and visualize the bands using a chemiluminescence detection system.
- **Data Analysis:** Compare the intensity of the HIF-1 α band in the cells treated with your test compound to the vehicle control and the positive control. A strong HIF-1 α band, comparable

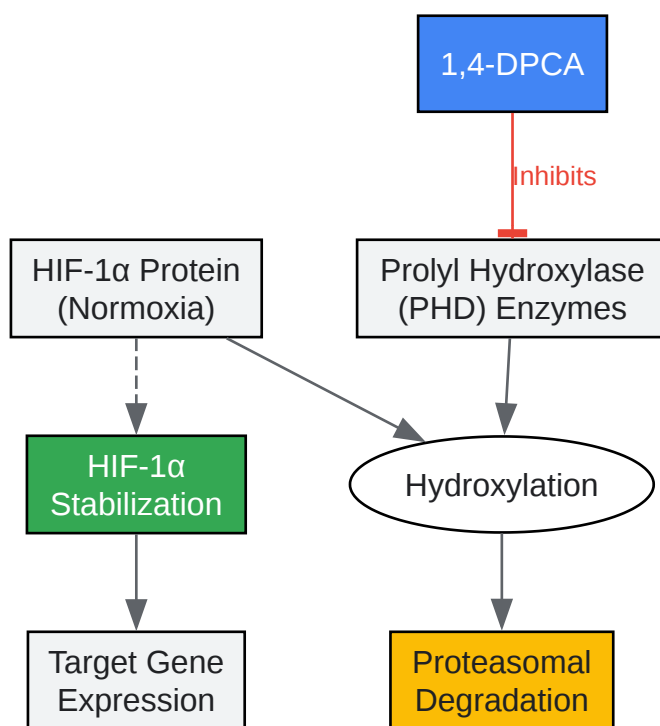
to the positive control, indicates that the stored **1,4-DPCA** is functionally active.

Diagrams



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Caption: Workflow for verifying the quality of long-term stored **1,4-DPCA** powder.



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Caption: Simplified signaling pathway showing **1,4-DPCA**'s mechanism of action.

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